

# Bornylene: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: **Bornylene**

Cat. No.: **B1203257**

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## Introduction

**Bornylene**, a bicyclic monoterpene, is a colorless solid organic compound.<sup>[1]</sup> Structurally related to norbornene, it is found in the volatile emissions of some plants.<sup>[1]</sup> While its applications in research and development are expanding, a comprehensive understanding of its health and safety profile is crucial for ensuring safe handling and experimental use. This technical guide provides an in-depth overview of the health and safety information for **Bornylene**, including its physicochemical properties, potential hazards, handling and storage protocols, and emergency procedures. Due to the limited availability of direct toxicological data for **Bornylene**, information from structurally similar compounds, such as Norbornene, is included for hazard assessment, with the understanding that these are estimations.

## Chemical and Physical Properties

A thorough understanding of **Bornylene**'s physical and chemical properties is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	136.23 g/mol	<a href="#">[2]</a>
Appearance	Colorless solid	<a href="#">[1]</a>
Melting Point	113 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	146-147 °C	<a href="#">[1]</a>
Flash Point	24.9 °C	<a href="#">[3]</a>
Density	0.898 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	5.7 mmHg at 25°C	<a href="#">[3]</a>
Solubility	Insoluble in water	<a href="#">[4]</a>
CAS Number	464-17-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Toxicological Information

Direct and comprehensive toxicological data for **Bornylene** is not readily available in published literature. Therefore, the hazard assessment is informed by data on the structurally related and well-studied compound, Norbornene. It is critical to handle **Bornylene** with the assumption that it may possess similar toxicological properties.

### 2.1. Acute Toxicity

Acute toxicity refers to adverse effects occurring after a single dose or multiple doses within 24 hours.[\[5\]](#)

- Oral: No specific LD<sub>50</sub> data is available for **Bornylene**. For the related compound Norbornene, the oral LD<sub>50</sub> in rats is reported as 11,300 mg/kg, and in mice as 13,000 mg/kg, suggesting low acute oral toxicity.[\[6\]](#)
- Dermal: No specific LD<sub>50</sub> data is available for **Bornylene**. For Norbornene, the dermal LD<sub>50</sub> in rabbits is greater than 5 ml/kg, indicating low acute dermal toxicity.[\[6\]](#)

- Inhalation: No specific LC50 data is available for **Bornylene**. For Norbornene, the 4-hour inhalation LC50 in rats is greater than 26.59 mg/L.[7]

## 2.2. Skin and Eye Irritation

- Skin Irritation: While no specific studies on **Bornylene** were found, related compounds like 5-ethylidene-2-norbornene and 5-vinyl-2-norbornene are moderately irritating to the skin in rabbits, causing erythema and edema.[8] Therefore, it is prudent to assume **Bornylene** may be a skin irritant.
- Eye Irritation: No specific data is available for **Bornylene**. Given the potential for skin irritation, it should be considered a potential eye irritant.

## 2.3. Chronic Toxicity and Other Health Effects

There is no available data on the chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity of **Bornylene**.

# Experimental Protocols

To determine the toxicological profile of a substance like **Bornylene**, standardized experimental protocols are employed. The following are representative methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines that would be applicable.

## 3.1. Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

This method uses a stepwise procedure with a small number of animals to classify a substance into a toxicity category.[5]

- Animal Selection: Healthy, young adult rats of a single sex (typically females, as they are often more sensitive) are used.[5]
- Housing and Fasting: Animals are housed in standard laboratory conditions and fasted (food, but not water, withheld) overnight before dosing.[5]
- Dose Administration: The test substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg)

based on any existing information.[5]

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5]
- Stepwise Procedure: The outcome of the first step (mortality or no mortality) determines the next step, which may involve dosing at a higher or lower fixed dose level.[5]
- Endpoint: The result allows for the classification of the substance according to the Globally Harmonised System (GHS) for chemical classification and labelling.[5]

### 3.2. Acute Dermal Toxicity (Based on OECD Guideline 402)

This guideline outlines a procedure for assessing acute toxicity via skin contact.[9]

- Animal Selection: Healthy young adult rats, rabbits, or guinea pigs with intact skin are used. [10]
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.[10]
- Dose Application: The test substance is applied uniformly over a clipped area of at least 10% of the body surface. The area is then covered with a porous gauze dressing.[11]
- Exposure Duration: The substance is typically left in contact with the skin for 24 hours.[10]
- Observation: Animals are observed for signs of toxicity and skin reactions at regular intervals for 14 days. Body weight is also monitored.[10]
- Endpoint: The study provides information on the health hazards associated with short-term dermal exposure and can be used for GHS classification.[9]

### 3.3. In Vitro Skin Irritation (Based on OECD Guideline 439: Reconstructed Human Epidermis Test)

This in vitro method is used to assess the skin irritation potential of a chemical, reducing the need for animal testing.[12]

- **Test System:** The test uses a commercially available reconstructed human epidermis (RhE) model, which mimics the properties of human skin.[13]
- **Application of Substance:** The test chemical is applied topically to the surface of the RhE tissue.[12]
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes).[12]
- **Viability Assessment:** After exposure, the cell viability of the RhE tissue is determined using a colorimetric assay (e.g., MTT assay).[12]
- **Endpoint:** A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is a skin irritant.[12]

## Hazard Identification and GHS Classification

Due to the lack of specific data for **Bornylene**, a definitive GHS classification cannot be provided. However, based on its flammability and the potential for irritation inferred from related compounds, a precautionary classification is recommended.

- **Flammable Solids:** Based on its flash point of 24.9 °C, **Bornylene** should be treated as a flammable solid.
- **Skin Irritation:** Potentially Category 2 (irritant).
- **Eye Irritation:** Potentially Category 2A (irritant).

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Bornylene**.

- **Ventilation:** Work with **Bornylene** in a well-ventilated area, preferably in a chemical fume hood.
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[14] Use non-sparking tools.

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear nitrile gloves and a lab coat. Ensure gloves are compatible with the substance.
  - Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable solids.[15]
  - Store away from incompatible materials such as strong oxidizing agents.
  - Ground and bond containers when transferring material to prevent static discharge.[15]

## First-Aid Measures

In case of exposure, immediate and appropriate first-aid is crucial.

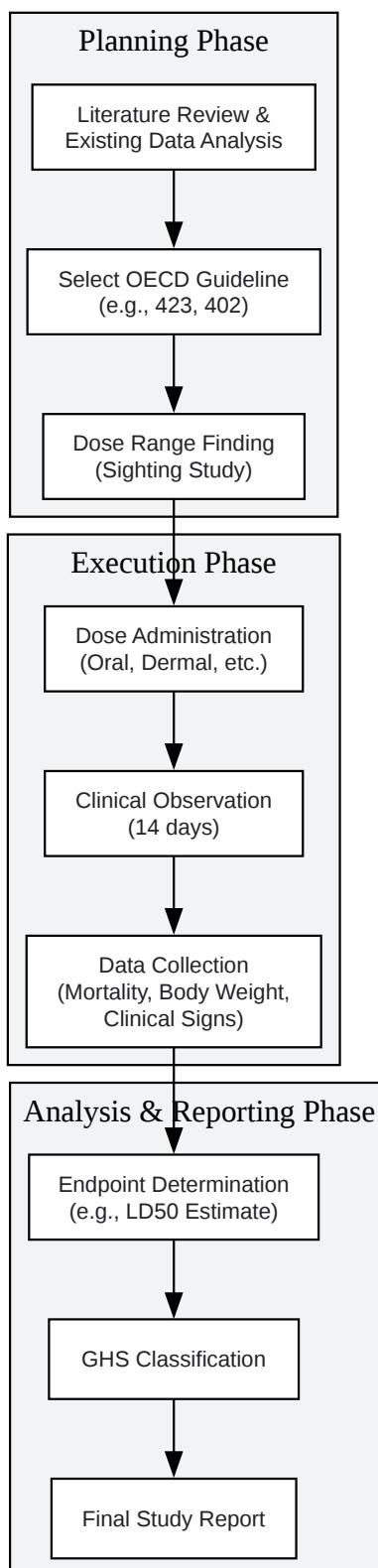
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[16]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes.[16] Remove contaminated clothing. If irritation develops, seek medical attention. For flammable solids, it is recommended to first brush off as much of the solid as possible before flushing with water.[16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[16] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Spill and Disposal Procedures

- Spill Response:
  - Eliminate all ignition sources.
  - Evacuate the area.
  - Wear appropriate PPE.
  - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
  - For large spills, contain the spill and follow institutional emergency procedures.
- Disposal: Dispose of waste **Bornylene** and contaminated materials in accordance with local, state, and federal regulations for hazardous waste.

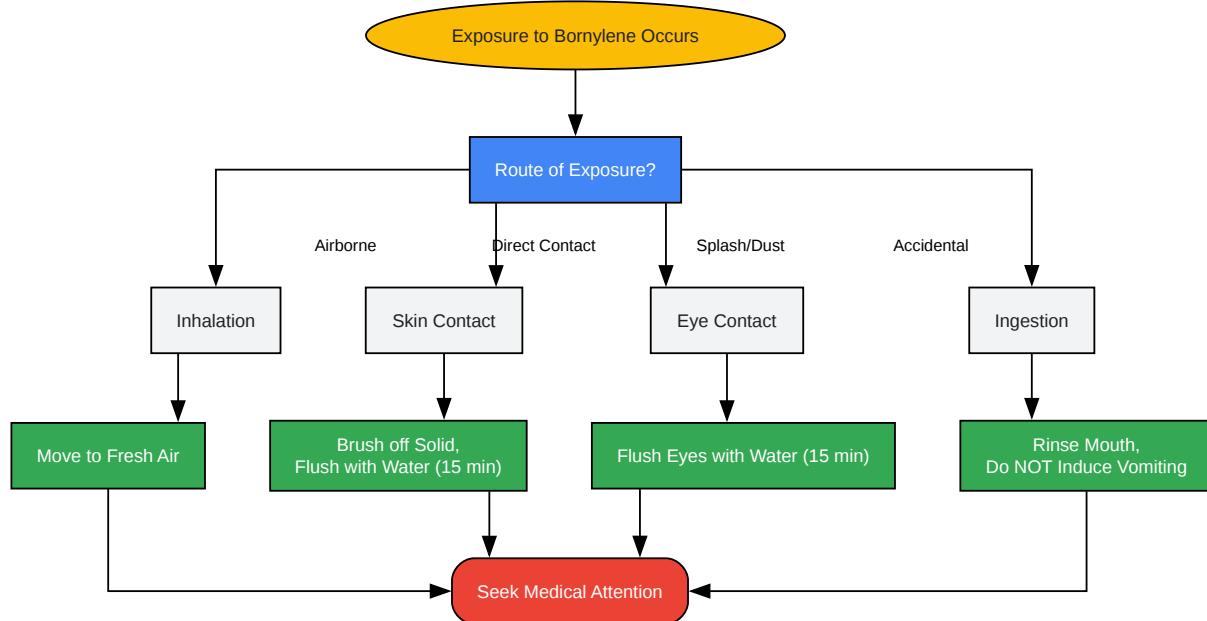
## Signaling Pathways and Experimental Workflows

Diagram 1: Generalized Acute Toxicity Testing Workflow



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Caption: A simplified workflow for acute toxicity testing of a chemical substance.

Diagram 2: Emergency Response Logic for **Bornylene** Exposure[Click to download full resolution via product page](#)

Caption: A decision-making flowchart for first-aid response to **Bornylene** exposure.

Disclaimer: This guide is intended for informational purposes for trained professionals and is not a substitute for a formal safety data sheet (SDS). Users should always consult the specific SDS for **Bornylene** provided by the supplier and adhere to all institutional and regulatory safety guidelines. The toxicological information provided is based on inferences from structurally related compounds and should be treated with caution.

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